

Application of C.I. Disperse Orange 33 in Polyester Dyeing Processes

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Compound of Interest

Compound Name: C.I. Disperse orange 33

Cat. No.: B15557362

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Application Notes and Protocols for Researchers and Scientists

Introduction

C.I. Disperse Orange 33 is a monoazo disperse dye belonging to the single azo class of dyes. It is primarily utilized in the dyeing of hydrophobic synthetic fibers, most notably polyester. Due to its non-ionic nature and low water solubility, it is applied from a fine aqueous dispersion. The dyeing mechanism involves the diffusion of individual dye molecules from the aqueous phase into the amorphous regions of the polyester fibers at elevated temperatures and under acidic conditions. Achieving a vibrant, level, and fast dyeing requires precise control over various process parameters, including temperature, pH, time, and the selection of appropriate auxiliary chemicals. These notes provide detailed protocols and technical data for the application of **C.I. Disperse Orange 33** in polyester dyeing for research and development purposes.

Chemical and Physical Properties

A summary of the key properties of **C.I. Disperse Orange 33** is presented in the table below.

Property	Value
C.I. Name	Disperse Orange 33
CAS Number	61867-93-4
Molecular Formula	C ₁₉ H ₂₁ N ₅ O ₂
Molecular Weight	351.40 g/mol [1]
Chemical Class	Single Azo
Appearance	Red-light orange powder
Manufacturing	4-Nitrobenzenamine diazo, and N-cyanoethyl-N-butylaniline coupling [1]

Principle of Polyester Dyeing with Disperse Dyes

The dyeing of polyester with disperse dyes is a complex process governed by the principles of diffusion and solid solution formation. Polyester fibers are hydrophobic and have a highly crystalline structure, which makes them impenetrable to anionic dyes under normal conditions. Disperse dyes, being small, non-ionic molecules, can penetrate the fiber structure under specific conditions.

The high-temperature exhaust dyeing method is commonly employed. In this process, the temperature is raised to approximately 130°C. At this temperature, the polyester fiber swells, and the segmental mobility of the polymer chains increases, creating transient voids. This allows the dispersed dye molecules, which are in a state of molecular solution in the dyebath, to diffuse into the fiber. The dyeing process is typically carried out in an acidic medium (pH 4.5-5.5) to ensure the stability of the disperse dye and to prevent the hydrolysis of the polyester fiber.

Following the dyeing phase, a crucial "reduction clearing" step is performed. This process removes any dye particles adhering to the fiber surface, which is essential for achieving good wash and rub fastness.

Experimental Protocols

Materials and Equipment

- Fabric: 100% Scoured and bleached polyester fabric
- Dye: **C.I. Disperse Orange 33**
- Chemicals:
 - Dispersing agent (e.g., a lignosulphonate-based or naphthalene sulphonate formaldehyde condensate product)
 - Levelling agent (e.g., a blend of fatty acid ethoxylates or aromatic ester derivatives)
 - Acetic acid (CH_3COOH) for pH control
 - Sodium hydrosulphite ($\text{Na}_2\text{S}_2\text{O}_4$) for reduction clearing
 - Sodium hydroxide (NaOH) for reduction clearing
- Equipment:
 - High-temperature laboratory dyeing machine (e.g., glycerin bath beaker dyer or infrared dyer)
 - Spectrophotometer for color measurement
 - Launder-Ometer for wash fastness testing
 - Crockmeter for rub fastness testing
 - Light fastness tester (Xenon arc lamp)
 - pH meter
 - Analytical balance

High-Temperature Exhaust Dyeing Protocol

This protocol outlines a typical laboratory procedure for dyeing a 2% shade of **C.I. Disperse Orange 33** on polyester fabric.

- Preparation of the Dyebath:
 - Set the liquor-to-goods ratio (LR) to a suitable value, typically between 10:1 and 20:1. For a 10g fabric sample at an LR of 15:1, the total liquor volume will be 150 mL.
 - Calculate the required amount of dye. For a 2% on weight of fiber (owf) shade on a 10g fabric sample, 0.2g of **C.I. Disperse Orange 33** is needed.
 - Prepare a dispersion of the dye by pasting the calculated amount of dye powder with an equal amount of dispersing agent and a small amount of cold water. Gradually add warm water (40-50°C) to form a smooth, lump-free dispersion.
 - Fill the dyeing vessel with the required volume of water and add the following auxiliaries (typical concentrations):
 - Dispersing agent: 0.5 - 1.0 g/L
 - Levelling agent: 0.5 - 1.0 g/L
 - Adjust the pH of the dyebath to 4.5 - 5.5 using acetic acid.[\[2\]](#)
 - Add the prepared dye dispersion to the dyebath.
- Dyeing Cycle:
 - Introduce the pre-wetted polyester fabric into the dyebath at a starting temperature of 60°C.
 - Run the machine for 10 minutes at 60°C to ensure even wetting and impregnation.
 - Raise the temperature from 60°C to 130°C at a rate of 1.5 - 2.0°C per minute.
 - Hold the temperature at 130°C for 45 - 60 minutes to allow for dye diffusion and fixation.[\[3\]](#)
 - Cool the dyebath down to 70°C at a rate of 2.0 - 2.5°C per minute.

- Drain the dyebath.
- Reduction Clearing (After-treatment):
 - Prepare a fresh bath at a liquor ratio of 15:1.
 - Add the following chemicals to the bath:
 - Sodium hydrosulphite: 2 g/L[1]
 - Sodium hydroxide: 2 g/L[1]
 - Heat the bath to 70-80°C and treat the dyed fabric for 15-20 minutes.[4]
 - Drain the bath and rinse the fabric thoroughly with hot water, followed by a cold water rinse.
- Drying:
 - Hydroextract the rinsed fabric and then air-dry or oven-dry at a moderate temperature.

Quantitative Data

The performance of **C.I. Disperse Orange 33** on polyester is evaluated based on its colorfastness properties. The following table summarizes typical fastness ratings according to ISO standards.

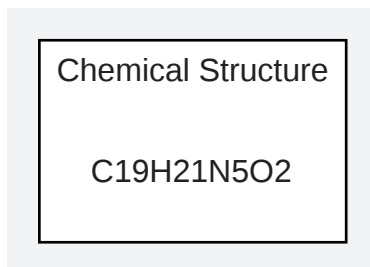
Table 1: Colorfastness Properties of **C.I. Disperse Orange 33** on Polyester

Fastness Test	ISO Standard	Rating (1-5 Scale, 5 is best)
Washing Fastness		
- Change in Color	ISO 105-C06[5]	4-5
- Staining on Polyester	ISO 105-C06[5]	4-5
Light Fastness	ISO 105-B02[6]	5-6
Rubbing Fastness		
- Dry Rubbing	4-5	
- Wet Rubbing	4	
Perspiration Fastness		
- Fading	5	
- Staining	4-5	
Ironing Fastness		
- Fading	4-5	
- Staining	3-4	

Note: Fastness ratings can vary depending on the depth of shade and the specific dyeing and finishing processes employed.

Visualizations

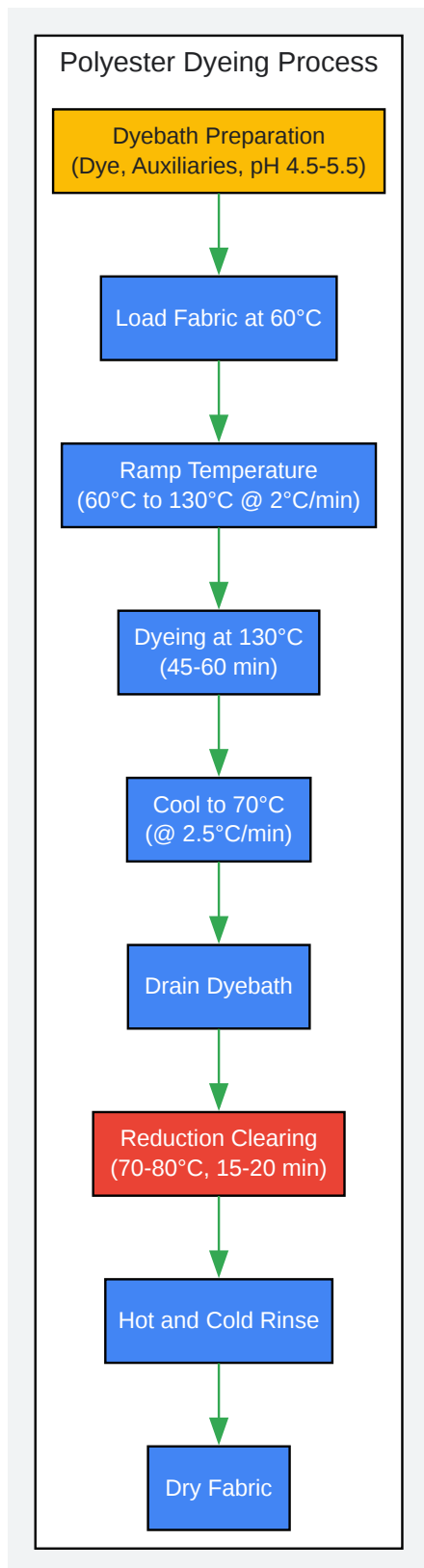
Chemical Structure of C.I. Disperse Orange 33



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Caption: Molecular Formula of **C.I. Disperse Orange 33**.

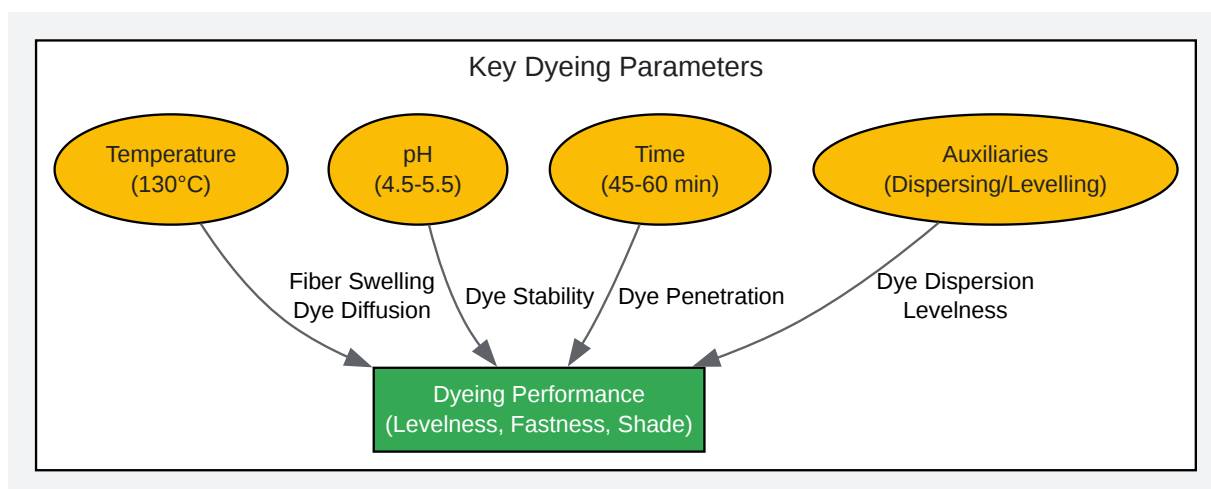
High-Temperature Exhaust Dyeing Workflow



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Caption: High-Temperature Exhaust Dyeing Cycle for Polyester.

Logical Relationship of Dyeing Parameters



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Caption: Influence of Parameters on Dyeing Performance.

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